

# Personal protective equipment for handling Oxacyclohexadec-13-en-2-one, (13E)-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxacyclohexadec-13-en-2-one,  
(13E)-

Cat. No.: B12686195

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## Essential Safety and Handling Guide for (13E)-Oxacyclohexadec-13-en-2-one

This guide provides crucial safety and logistical information for the handling and disposal of (13E)-Oxacyclohexadec-13-en-2-one, a macrocyclic lactone used in research and fragrance development. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of (13E)-Oxacyclohexadec-13-en-2-one and its isomers is presented below. This data is essential for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C15H26O2[1]
Molecular Weight	238.37 g/mol [1]
Appearance	Colorless to pale yellow clear liquid to solid[2]
Boiling Point	333 °C to 384 °C[2][3]
Flash Point	Approximately 156.5 °C to 161.2 °C[2][4]
Water Solubility	Very low (e.g., 0.1484 mg/L to 1.859 mg/L at 25°C)[2][4]
logP (o/w)	5.060 to 5.45[2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

While specific GHS hazard classifications for (13E)-Oxacyclohexadec-13-en-2-one are not consistently reported, related isomers are noted for being very toxic to aquatic life with long-lasting effects[3][5]. Prudent laboratory practice dictates treating it with appropriate caution. The following PPE is mandatory when handling this compound:

- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile rubber).
- Eye Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: A standard laboratory coat is required. Ensure full skin coverage.
- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, use a NIOSH-approved respirator.

## Operational Plan for Handling

Adherence to this step-by-step handling protocol is critical for safety and to maintain the integrity of the research.

- Preparation:

- Ensure adequate ventilation, such as a chemical fume hood.[\[3\]](#)
- Assemble all necessary equipment and reagents before handling the compound.
- Verify that an appropriate fire extinguisher (dry chemical, carbon dioxide, or alcohol-resistant foam) is accessible.[\[3\]](#)
- Locate and ensure the functionality of the nearest safety shower and eyewash station.
- Handling:
  - Wear the appropriate PPE as specified above.
  - Avoid contact with skin and eyes.[\[3\]](#)
  - Avoid the formation of dust and aerosols.[\[3\]](#)
  - Use non-sparking tools to prevent ignition sources.[\[3\]](#)
  - Handle in a well-ventilated place.[\[3\]](#)
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
  - Keep away from incompatible materials and foodstuff containers.[\[3\]](#)

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

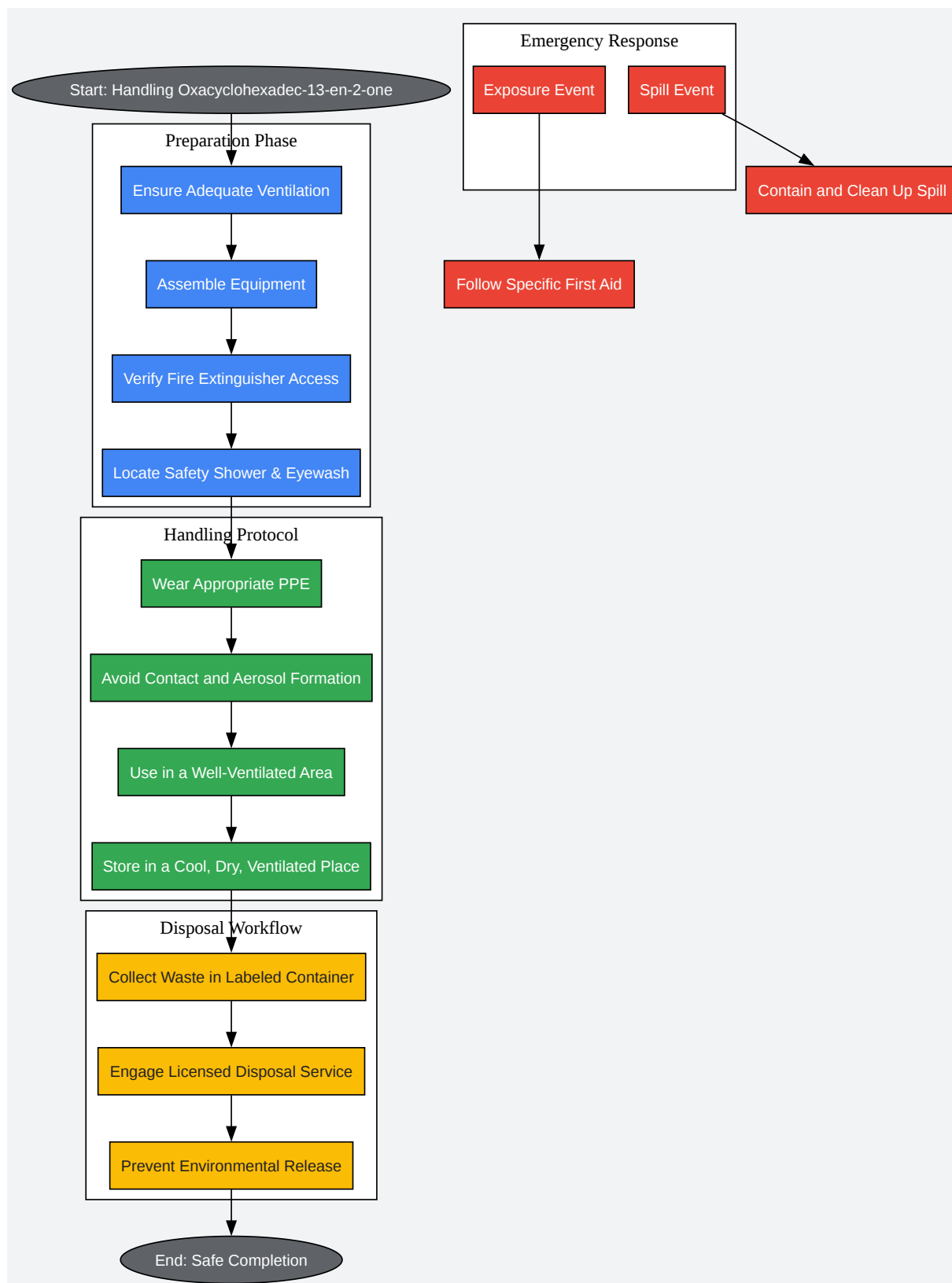
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[\[3\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[3\]](#)
- Spill: Evacuate personnel to a safe area. Remove all sources of ignition. Ventilate the area. Prevent further leakage if it is safe to do so. Collect spillage using an inert absorbent material and dispose of it as hazardous waste. Do not let the chemical enter drains.[\[3\]](#)

## Disposal Plan

Proper disposal is essential to prevent environmental contamination, particularly given the aquatic toxicity of related compounds.

- Waste Collection:
  - Collect all waste material, including unused product and contaminated disposables (e.g., gloves, absorbent paper), in a designated, labeled, and sealed container for hazardous chemical waste.
- Disposal:
  - Dispose of the chemical waste through a licensed professional waste disposal service.
  - Do not allow the product to be released into the environment.[\[3\]](#)



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Caption: Workflow for Safe Handling and Disposal.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)